

# Application Note: Precision Quantification of PCB 193 via Isotope Dilution HRGC-HRMS

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## Compound of Interest

Compound Name:	2,3,3',4',5,5',6- Heptachlorobiphenyl
CAS No.:	69782-91-8
Cat. No.:	B1596461

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## Introduction & Scientific Context

PCB 193 is a heptachlorobiphenyl congener often found in technical mixtures (e.g., Aroclor 1254 and 1260) and environmental samples. While not one of the twelve "dioxin-like" PCBs designated by the WHO, its quantification is critical for mass balance studies, total PCB summation, and source apportionment forensics.

The quantification of PCB 193 presents specific challenges:

- **Elution Complexity:** On standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5ms), PCB 193 elutes in the crowded heptachlorobiphenyl window, requiring precise retention time marking to distinguish it from isomers like PCB 191.
- **Recovery Variance:** Extraction efficiencies for heptachlorinated congeners can vary significantly based on matrix lipid content, necessitating robust internal standardization.

This protocol utilizes Isotope Dilution Mass Spectrometry (IDMS), the gold standard for quantitation. By spiking the sample with a carbon-13 labeled analog (

-PCB 193) or a homolog-specific surrogate prior to extraction, we mathematically correct for losses during sample preparation and injection variability.

## Selection of Internal Standards

The integrity of this protocol rests on the correct selection and staging of internal standards. We distinguish between Extraction Standards (Surrogates) and Injection Standards (Recovery Standards).

### Extraction Standard (The "Surrogate")

This standard is added to the sample before any extraction or processing.

- Primary Recommendation:

- PCB 193 (Exact-Match IDMS).

- Why: Using the isotopically labeled analog of the target analyte eliminates errors caused by differences in chemical behavior. The labeled and native compounds co-elute, experiencing identical matrix effects and ionization suppression.

- Availability: Available from specialized synthesis labs (e.g., Wellington Laboratories, Cambridge Isotope Labs).

- Secondary Recommendation (EPA 1668C Approach):

- PCB 188 or

- PCB 180.

- Why: If the exact label is unavailable, a labeled congener of the same chlorination level (Hepta) is used. PCB 188 is often preferred as it is rarely found in native environmental samples, minimizing interference.

### Injection Internal Standard (IIS)

This standard is added to the final extract immediately before instrument injection.

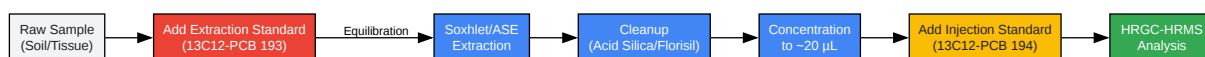
- Recommendation:

-PCB 194 (Octachlorobiphenyl) or

-PCB 209.

- Function: Used to calculate the percent recovery of the Extraction Standard. It corrects for injection volume fluctuations and instrument drift.

## Visualizing the Standard Workflow



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Caption: Logical flow of Internal Standard addition ensuring correction for extraction losses (Red) and injection variability (Yellow).

## Experimental Protocol

### Reagents and Standards Preparation

Safety Note: PCBs are toxic and persistent. All work must be performed in a fume hood with appropriate PPE (nitrile gloves, lab coat, safety glasses).

Solution Type	Composition	Concentration	Purpose
Native Stock	Native PCB 193 in Nonane	1.0 µg/mL	Calibration Curve generation
Labeled Stock (ES)	-PCB 193 in Nonane	1.0 µg/mL	Spiking samples & Cal.[1] Curve
Injection Stock (IIS)	-PCB 194 in Nonane	1.0 µg/mL	Recovery calculation
Calibration Mix	5-point mix of Native + Labeled	0.5 - 200 ng/mL	Linearity & RRF determination

### Sample Preparation (Solid Matrix Example)

- Homogenization: Homogenize the sample (sediment or tissue) to a fine powder or paste.
- Spiking (Crucial Step):
  - Weigh 10 g of sample into a Soxhlet thimble.
  - Spike with 2.0 ng of Extraction Standard (-PCB 193).
  - Allow to equilibrate for 30 minutes. This ensures the standard binds to the matrix similarly to the native PCB.
- Extraction: Extract using Soxhlet (16-24 hours with DCM:Hexane 1:1) or Pressurized Fluid Extraction (ASE).[2]
- Cleanup:
  - Lipid Removal: Pass extract through an Acid Silica column (on Silica).
  - Fractionation: Use a Florisil column to separate PCBs from polar interferences. Elute PCBs with Hexane.
- Final Concentration:
  - Concentrate the cleaned extract to near dryness using a gentle stream of nitrogen.
  - Add Injection Standard: Add 2.0 ng of Injection Internal Standard (-PCB 194).
  - Bring final volume to exactly 20  $\mu$ L with Nonane.

## Instrumental Analysis (HRGC-HRMS)

- Instrument: Magnetic Sector High-Resolution MS (e.g., Thermo DFS, Waters AutoSpec) coupled to GC.

- Column: 60m DB-5ms (or equivalent 5% phenyl), 0.25mm ID, 0.25 $\mu$ m film.
- Resolution: >10,000 (10% valley definition).
- SIM Parameters: Monitor the two most abundant ions in the molecular cluster.

Analyte	Chlorination	Native Ions (m/z)	Labeled Ions (m/z)
PCB 193	Hepta ( )	393.8020 / 395.7990	405.8422 / 407.8393
IIS (PCB 194)	Octa ( )	N/A	439.8033 / 441.8003

## Quantification Methodology

Quantification relies on the Relative Response Factor (RRF) determined during initial calibration. This method is self-correcting for recovery losses.

## RRF Calculation (Initial Calibration)

Inject the calibration standards containing both Native (

) and Labeled (

) compounds.

- : Area of Native PCB 193 (Sum of 2 ions)
- : Area of Labeled PCB 193 (Sum of 2 ions)
- : Concentration of Native PCB 193
- : Concentration of Labeled PCB 193

## Sample Concentration Calculation

Using the RRF derived above, calculate the concentration in the unknown sample. Note that recovery (

) does not appear in this equation because the ratio

preserves the concentration relationship regardless of loss.

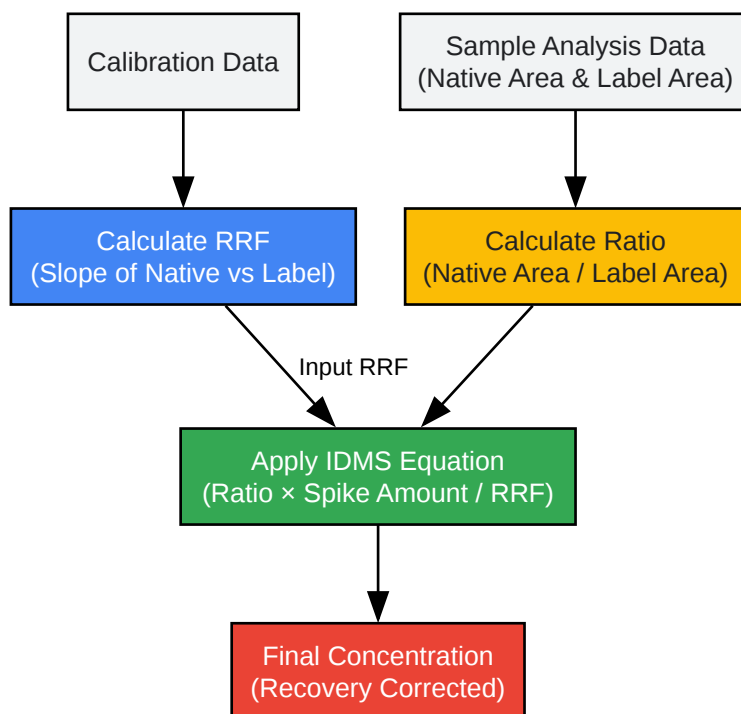
- : Concentration in sample (e.g., ng/g)
- : Amount of Labeled Standard added to sample (ng)
- : Sample weight (g)

## Recovery Calculation

While recovery doesn't affect the final concentration result (if >10%), it is a critical QC metric.

- : Amount of Injection Standard added (ng)
- : Relative Response Factor between Labeled Standard and Injection Standard.

## Quantification Logic Diagram



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Caption: The calculation pathway uses the RRF from calibration and the Area Ratio from the sample to derive concentration.

## Quality Assurance & Troubleshooting Acceptance Criteria (EPA 1668C Derived)

- Ion Abundance Ratio: The ratio of the two monitored ions (M and M+2) must be within  $\pm 15\%$  of the theoretical value (1.04 for Hepta-CBs).
- Signal-to-Noise:  $> 10:1$  for Quantitation;  $> 2.5:1$  for Detection.
- Recovery: Labeled standard recovery should be between 25% and 150%. Low recovery ( $< 10\%$ ) indicates extraction failure or severe suppression.
- Retention Time: The maximum retention time difference between the Native and Labeled analog must be  $< 2$  seconds.

## Troubleshooting Co-elution

PCB 193 elutes in a complex region. On a DB-5ms column:

- Potential Interference: PCB 191.
- Solution: Check the valley between peaks. If resolution is  $< 25\%$ , integration must be manual.
- Verification: Use the unique ion ratios. PCB 191 is also a Hepta-CB, so mass spectral resolution won't separate them; chromatographic resolution is required. Verify column performance with a standard mix containing both 191 and 193.

## References

- US EPA. (2010).<sup>[3]</sup> Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. U.S. Environmental Protection Agency, Office of Water.
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